

A Comparative Guide to the Structure-Activity Relationship of Limonin and its Analogs

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Compound of Interest

Compound Name: *Limonianin*

Cat. No.: *B177917*

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Limonin, a highly oxygenated triterpenoid found abundantly in citrus fruits, has garnered significant attention for its diverse pharmacological activities.^{[1][2]} Extensive research has focused on modifying its core structure to enhance its therapeutic potential and to understand the key structural features governing its biological effects. This guide provides a comparative analysis of the structure-activity relationships (SAR) of limonin and its synthetic analogs, with a focus on their anti-inflammatory and cytotoxic activities.

Quantitative Data Summary

The following table summarizes the biological activities of selected limonin analogs, highlighting the impact of structural modifications on their potency.

Compound	Structural Modification	Assay	Activity	Reference
Limonin	-	Inhibition of LPS-induced NO production in RAW264.7 cells	IC50: 231.4 μ M	[1]
Xylogranatin A	Natural Limonin Analog	Inhibition of LPS-induced TNF- α release in RAW264.7 cells	90.0% inhibition at 10 μ M	[1]
Inhibition of LPS-induced NO release in BV2 cells	63.77% inhibition at 10 μ M	[1]		
30-O-Acetylhainangranatumin E	Natural Limonin Analog	Anti-inflammatory activity	Significantly better than other natural limonins	
Synthetic Limonin Derivatives (Hydrogenated)	Hydrogenation of limonin	Inhibition of LPS-induced TNF- α release in BV2 cells	Highest inhibition ratio of 37.8% at 10 μ M	
Inhibition of LPS-induced NO release in BV2 cells	Highest inhibition ratio of 12.5% at 10 μ M			
Limonin-7-oxime	Modification at C-7 position	Antifeedant effect on beet armyworm larvae	Significant antifeedant effect	
Limonin-7-methoxime	Modification at C-7 position	Antifeedant effect on beet armyworm larvae	Antifeeding index of 76%	

Key Structure-Activity Relationship Insights

The biological activity of limonin and its analogs is significantly influenced by modifications at various positions of its complex heptacyclic core.

- **A-Ring Modification:** Modifications in the A-ring of the limonin structure have been shown to generate compounds with strong antimicrobial activity.
- **C-7 Position:** Alterations at the C-7 position, such as the introduction of an oxime or methoxime group, have demonstrated significant antifeedant effects. The synthesis of water-soluble derivatives through modifications at this position has also been explored to improve bioavailability and biological activity.
- **Hydrogenation:** The synthesis of limonin derivatives through hydrogenation has yielded compounds with decent anti-inflammatory activities.

Experimental Protocols

Anti-inflammatory Activity Assay (General Protocol)

A common method to assess the anti-inflammatory potential of limonin and its analogs involves the use of lipopolysaccharide (LPS)-stimulated macrophage cell lines, such as RAW264.7 or BV2 microglial cells.

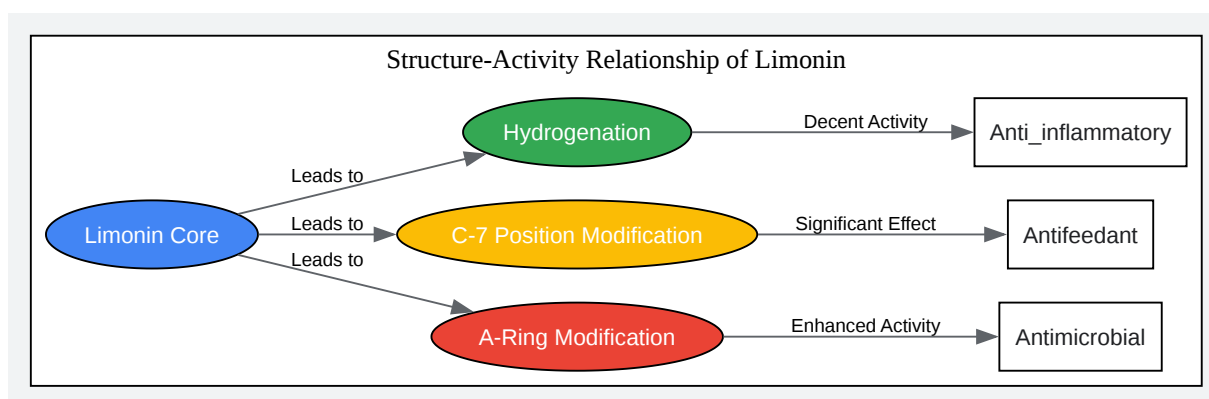
- **Cell Culture:** Macrophage cells are cultured in a suitable medium (e.g., DMEM) supplemented with fetal bovine serum and antibiotics.
- **Cell Seeding:** Cells are seeded in multi-well plates at a specific density and allowed to adhere overnight.
- **Compound Treatment:** The cells are pre-treated with varying concentrations of limonin or its analogs for a defined period.
- **LPS Stimulation:** Inflammation is induced by adding LPS to the cell culture medium.
- **Measurement of Inflammatory Mediators:** After a specific incubation time, the cell culture supernatant is collected to measure the levels of inflammatory mediators such as nitric oxide.

(NO) and tumor necrosis factor-alpha (TNF- α). NO production is often quantified using the Griess reagent, while TNF- α levels are typically measured using an ELISA kit.

- Data Analysis: The inhibitory effect of the compounds is calculated by comparing the levels of inflammatory mediators in treated cells to those in LPS-stimulated control cells.

Visualizations

Structure-Activity Relationship of Limonin

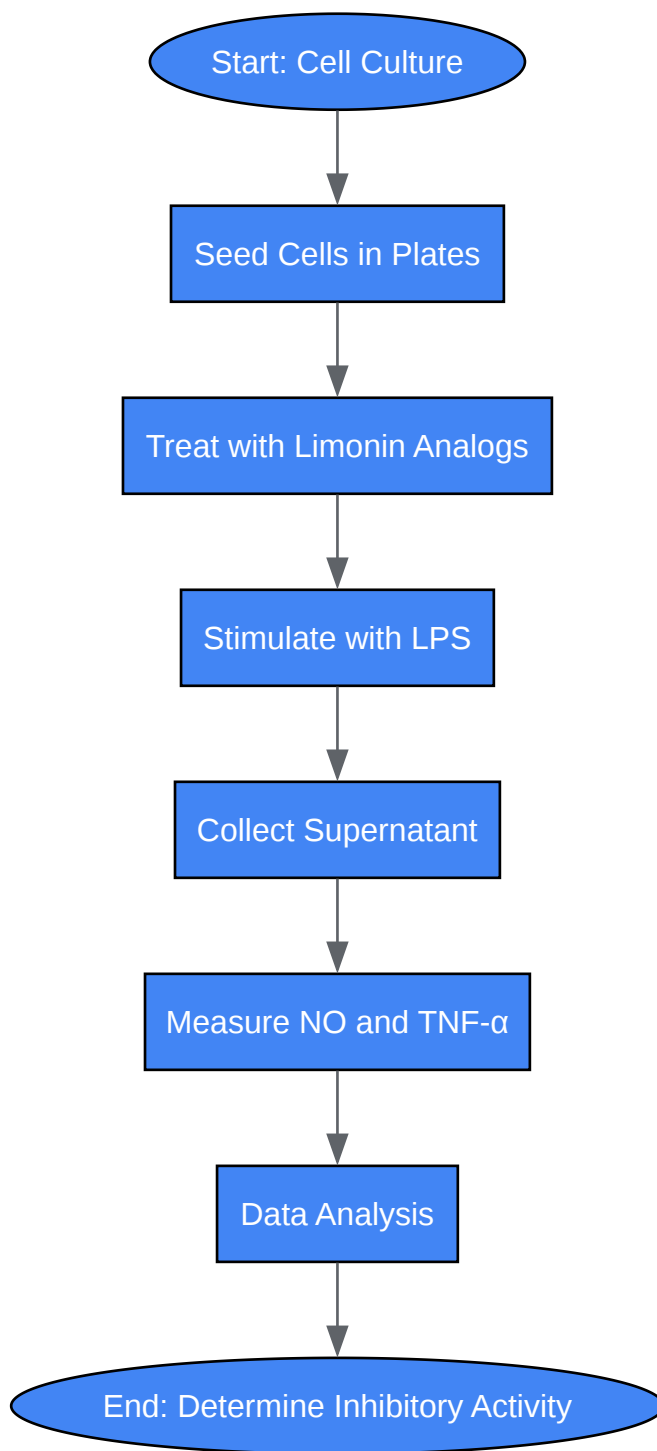


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Caption: Key modification sites on the limonin scaffold and their resulting biological activities.

Experimental Workflow for Anti-inflammatory Assay

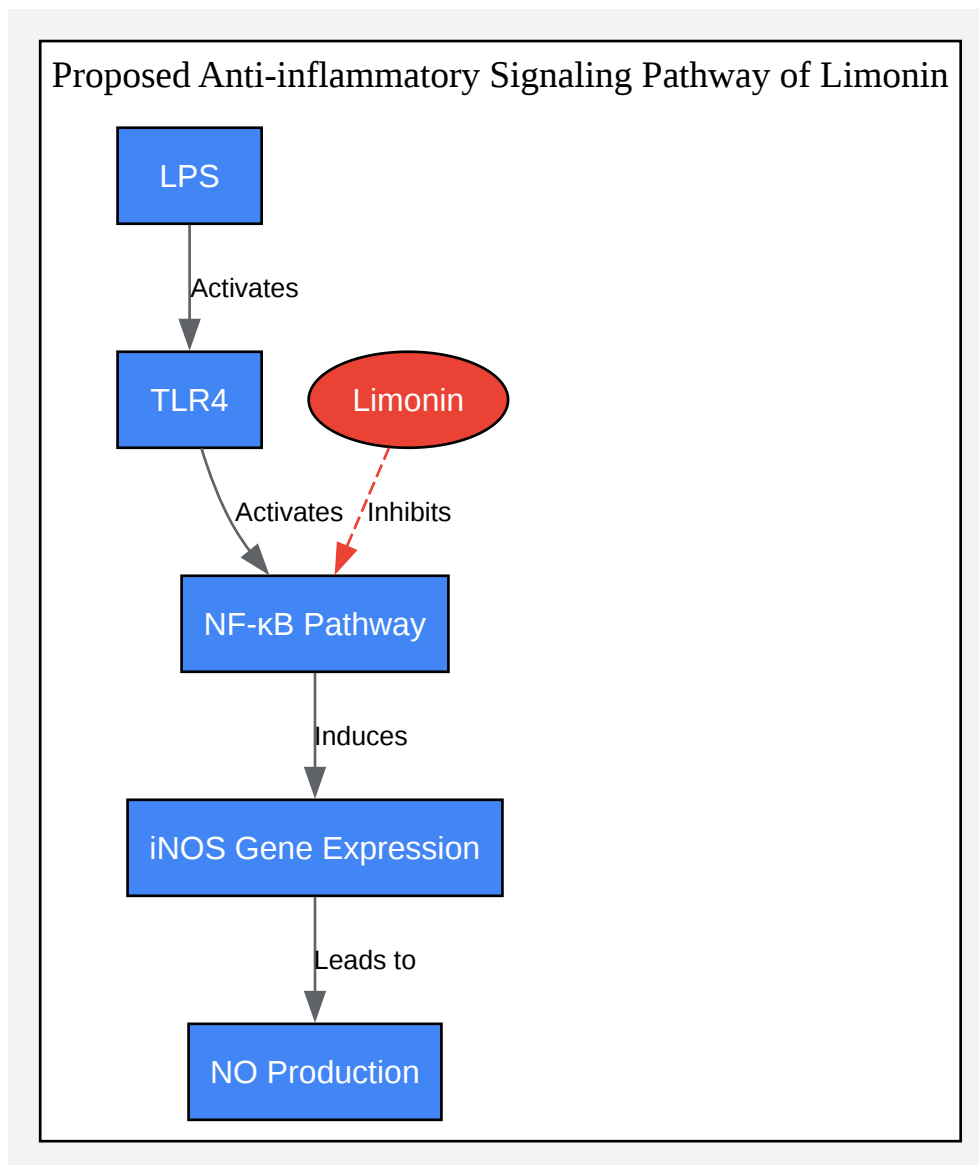
Experimental Workflow: Anti-inflammatory Assay



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Caption: A generalized workflow for evaluating the anti-inflammatory effects of limonin analogs.

Limonin's Proposed Anti-inflammatory Signaling Pathway



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Caption: Limonin is proposed to inhibit nitric oxide production by targeting the NF-κB signaling pathway.

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